

# Technical Guide: Safety & Handling of Methyldivinyphosphine Oxide

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## Compound of Interest

Compound Name: *Methyldivinyphosphine oxide*

CAS No.: 945460-42-4

Cat. No.: B2603768

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## Executive Summary: The "Dual-Threat" Monomer

**Methyldivinyphosphine oxide** (MDVPO) is a high-value organophosphorus intermediate used primarily as a flame-retardant monomer and a ligand in catalysis. Its utility stems from its dual-vinyl functionality, allowing it to act as a cross-linking agent in polymerization and a Michael acceptor in organic synthesis.

**Core Safety Directive:** The primary risk of MDVPO is not just acute toxicity, but uncontrolled polymerization. The electron-withdrawing phosphine oxide group (

) activates the vinyl groups, making them highly susceptible to radical polymerization and nucleophilic attack. Storage without inhibitors or exposure to initiators (heat, light, peroxides) can lead to rapid, exothermic "runaway" reactions.

## Chemical Identity & Characterization

Parameter	Specification
Chemical Name	Methyldivinylphosphine oxide
Synonyms	Divinylmethylphosphine oxide; Methylbis(vinyl)phosphine oxide
CAS Number	945460-42-4 (Research Grade)
Molecular Formula	
Molecular Weight	116.10 g/mol
Physical State	Low-melting solid or viscous liquid (dependent on purity/temperature)
Solubility	Soluble in polar organic solvents (MeOH, DMSO, DCM); Hygroscopic.[1][2]
Stability	Unstable without inhibitor. Requires cold storage (2–8°C).

## Hazard Identification & Toxicology (Read-Across Analysis)

Since specific toxicological data for MDVPO is limited, the following profile is derived from structural analogs (Trivinylphosphine oxide and Dimethylphosphine oxide) using Read-Across Methodology.

### GHS Classification (Derived)

- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).[1]
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).[2]
- Serious Eye Damage/Irritation: Category 2A (Causes serious eye irritation).[2]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation).
- Sensitization: Potential Skin Sensitizer (Due to Michael acceptor activity).[2]

## Mechanistic Toxicity

MDVPO acts as a double-Michael acceptor.[2] Upon contact with biological tissues, the vinyl groups can alkylate cysteine residues in proteins (thiol-ene reaction) or DNA bases. This mechanism drives its potential for sensitization and cytotoxicity.

- Inhalation: Aerosols or vapors (if heated) can cause severe respiratory distress due to alkylation of mucosal membranes.[2]
- Ocular: The P=O moiety increases water solubility, allowing rapid penetration into the corneal epithelium.

## Operational Handling: "In the Hood" Protocols Reactivity & Stabilization

MDVPO is a cross-linker.[2] Unlike monovinyl compounds, polymerization of MDVPO forms an insoluble 3D network (gelation) that cannot be dissolved, only swollen.

The Golden Rules of Handling:

- Inhibitor Check: Ensure the material contains a radical inhibitor (e.g., MEHQ or BHT at 100–500 ppm).[2] If distilling, the inhibitor remains in the pot; the distillate must be re-inhibited immediately.
- Atmosphere: While phosphines oxidize, phosphine oxides are stable to air.[2] However, store under Argon/Nitrogen to prevent moisture absorption (hygroscopicity).
- Temperature: Store at 2–8°C. Do not freeze-thaw repeatedly, as this can deplete local inhibitor concentrations (crystallization exclusion).

## Synthesis & Isolation Risks

When synthesizing MDVPO (typically via Grignard reaction of Vinylmagnesium bromide with Methylphosphonic dichloride), the quenching step is critical.[2]

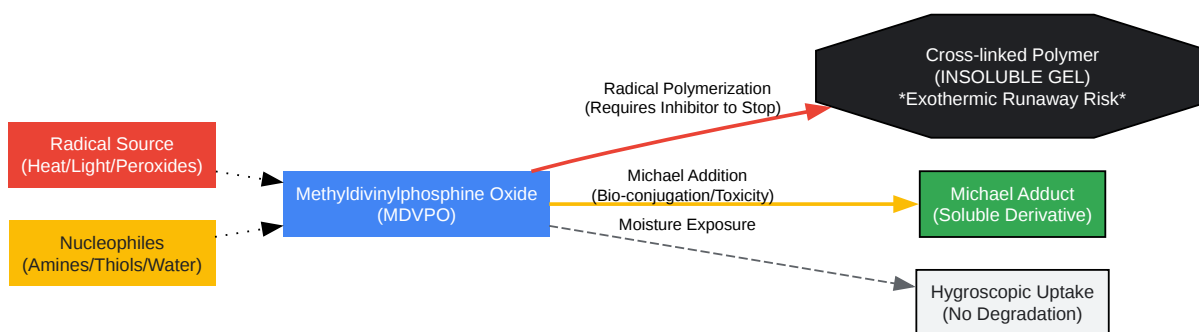
- Risk: Reaction with water is exothermic.[2]
- Control: Quench at -78°C or 0°C.

- Isolation: Avoid rotary evaporation to dryness at high heat (>50°C), which can trigger bulk polymerization.

## Visualization: Reactivity Map

The following diagram illustrates the competing reaction pathways that dictate safety decisions.

[2]



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Figure 1: Reactivity pathways of MDVPO.[2] The red path represents the primary safety hazard (runaway polymerization).

## Emergency Response Protocols

### Fire Fighting (The "Blocked Vent" Scenario)

Standard fire extinguishers (

, Dry Chemical) are effective, but the secondary hazard is critical:

- Scenario: A fire heats a sealed container of MDVPO.
- Mechanism: Heat initiates radical polymerization.[2] The reaction is exothermic, generating more heat (auto-acceleration).
- Result: Rapid pressure buildup. If the polymer "gels" in the pressure relief valve, the container becomes a bomb.

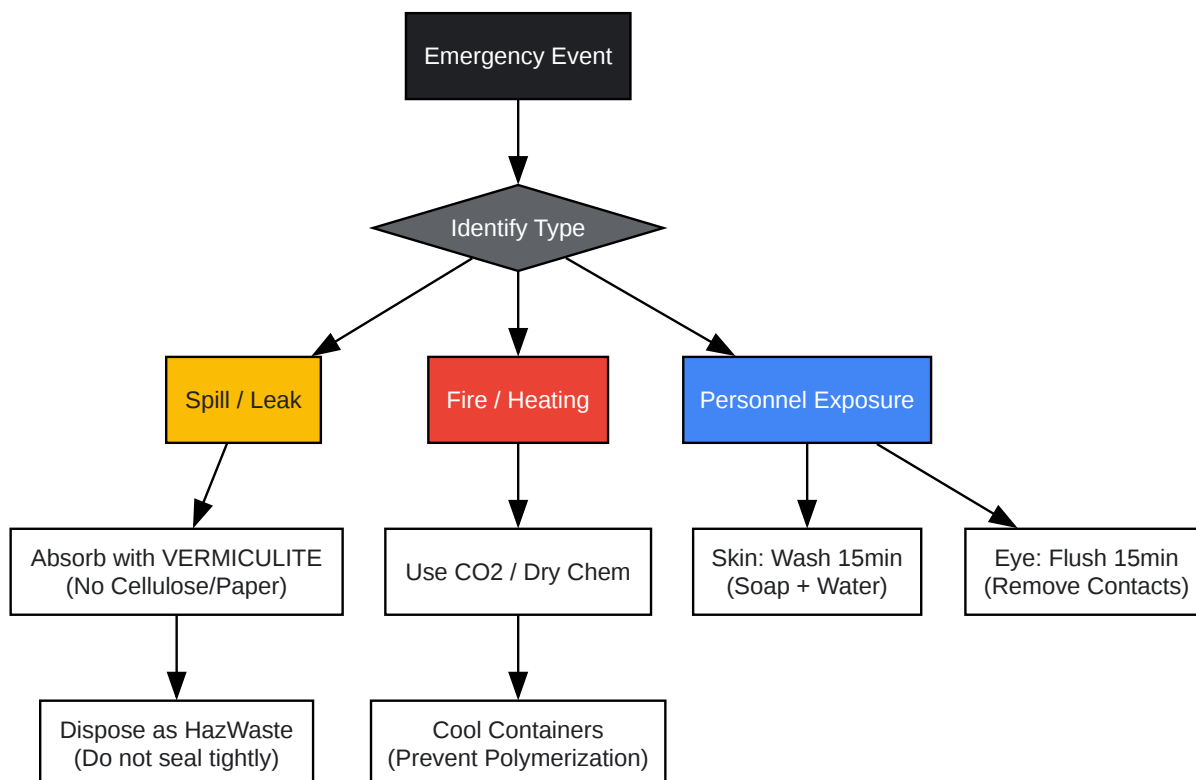
- Action: Fight fire from maximum distance. Cool containers with water spray long after fire is out to prevent thermal lag polymerization.

## Spill Management

Do NOT simply wipe up with paper towels (high surface area + flammables = fire risk if polymerization initiates).[2]

- Evacuate the immediate area.
- PPE: Butyl rubber gloves (nitrile may degrade with organophosphorus solvents).[2]
- Absorb: Use inert material (Vermiculite or Sand).[3] Avoid cellulose-based absorbents (paper/sawdust) as they can react or insulate heat.
- Decontaminate: Wash surface with a dilute ethanol/water mixture, followed by soap.[2]

## Emergency Decision Tree



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Figure 2: Decision logic for emergency response involving MDVPO.[1][2]

## Disposal & Environmental Impact[3][4]

- Ecological Toxicity: Organophosphorus compounds are generally persistent.[2] Do not allow entry into drains.[4]
- Disposal Method: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.[2]
  - Note: Combustion generates Phosphorus Oxides (  $\text{P}_2\text{O}_5$  ).[2][3] The scrubber must be rated for acidic gases.

## References

- MDPI. (2023). Trivinylphosphine Oxide: Synthesis, Characterization, and Polymerization Reactivity. *Molecules*. Retrieved from [[Link](#)]
- PubChem. (2025).[2] Compound Summary: Phosphine Oxides Toxicity Profile. National Library of Medicine. Retrieved from [[Link](#)]

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- 1. [file.medchemexpress.com](https://file.medchemexpress.com) [[file.medchemexpress.com](https://file.medchemexpress.com)]
- 2. Aroclor 5460 | C<sub>18</sub>H<sub>5</sub>Cl<sub>9</sub> | CID 25475 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. [datasheets.scbt.com](https://datasheets.scbt.com) [[datasheets.scbt.com](https://datasheets.scbt.com)]
- 4. [chemos.de](https://chemos.de) [[chemos.de](https://chemos.de)]

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